

# A Comprehensive Technical Guide to the Physical Properties of 4-Bromo-3-Oxobutyranilide

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## Compound of Interest

Compound Name: 4-Bromo-3-oxo-n-phenylbutanamide

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### Introduction

4-Bromo-3-oxobutyranilide, also known as 4-bromoacetoacetanilide, is an organic compound with the chemical formula  $C_{10}H_{10}BrNO_2$ .<sup>[1]</sup> It serves as a valuable intermediate in various fields of chemical synthesis, including the pharmaceutical, dye, and photosensitive material industries.<sup>[2]</sup> For instance, it can be utilized in the synthesis of indole anticancer drugs and organic pigments.<sup>[2]</sup> A thorough understanding of its physical properties is paramount for its effective handling, application in synthetic protocols, and for ensuring safety in a laboratory setting. This guide provides a detailed overview of the known physical characteristics of 4-bromo-3-oxobutyranilide, supported by experimental methodologies and visual workflows.

## Core Physical Properties

The physical characteristics of 4-bromo-3-oxobutyranilide have been documented in various chemical databases and literature. A summary of these key quantitative properties is presented below for straightforward comparison and reference.

Property	Value	Units
Molecular Formula	C10H10BrNO2	-
Molecular Weight	256.1	g/mol
Exact Mass	254.989	Da
Density	1.544	g/cm <sup>3</sup>
Boiling Point	437.3	°C at 760 mmHg
Flash Point	218.3	°C
Vapor Pressure	7.55E-08	mmHg at 25°C
Refractive Index	1.61	-
LogP (Octanol-Water Partition Coefficient)	2.0522	-
Polar Surface Area (PSA)	46.17	Å <sup>2</sup>

Data sourced from[1]

Appearance: 4-Bromo-3-oxobutyranilide is typically a colorless or slightly yellow crystalline solid.[2]

Solubility: While specific quantitative data is limited, it is reported to be soluble in organic solvents such as alcohols, ethers, and chloroform.[2]

## Experimental Protocols for Physical Property Determination

The following are detailed, generalized methodologies for determining the key physical properties of anilide compounds like 4-bromo-3-oxobutyranilide.

### 1. Melting Point Determination (Capillary Method)

- Objective: To determine the temperature range over which the solid compound transitions to a liquid.

- Apparatus: Melting point apparatus, capillary tubes, thermometer, mortar and pestle.
- Procedure:
  - A small, finely powdered sample of the compound is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) near the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire solid has melted is recorded as the end of the melting range.
- Purity Indication: A sharp melting range (typically < 2 °C) is indicative of a pure compound.

## 2. Boiling Point Determination (Distillation Method)

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
  - The compound is placed in the distillation flask with a few boiling chips.
  - The apparatus is assembled for simple distillation. The thermometer bulb should be positioned just below the side arm of the distillation flask.
  - The liquid is heated to a steady boil.
  - The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and there is a steady rate of distillate collection (1-2 drops per second).

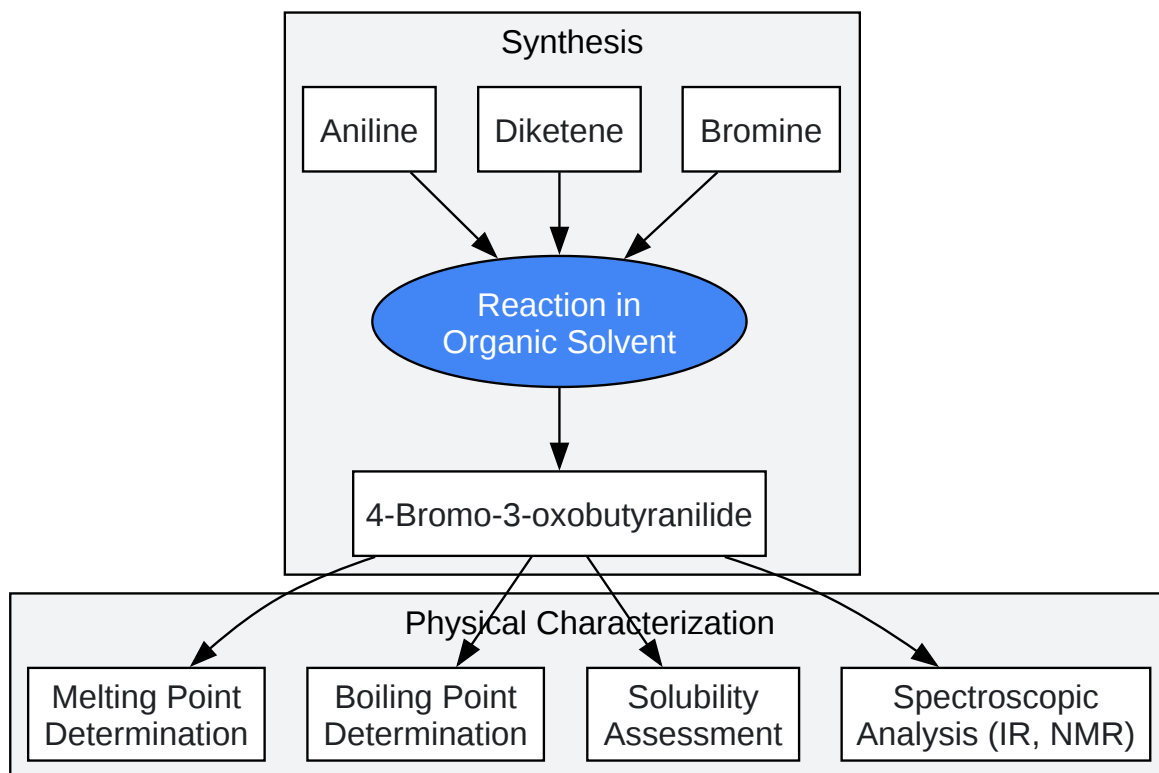
- Note: The observed boiling point is dependent on the atmospheric pressure and may need to be corrected to standard pressure (760 mmHg).

### 3. Solubility Assessment

- Objective: To qualitatively or quantitatively determine the solubility of the compound in various solvents.
- Apparatus: Test tubes, vortex mixer, analytical balance.
- Qualitative Procedure:
  - A small, measured amount of the solute (e.g., 10 mg) is added to a test tube containing a small, measured volume of the solvent (e.g., 1 mL).
  - The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.
  - The mixture is visually inspected for the dissolution of the solid. Observations are recorded as soluble, partially soluble, or insoluble.
- Quantitative Procedure (e.g., Saturation Shake-Flask Method):
  - An excess amount of the solid compound is added to a known volume of the solvent in a flask.
  - The flask is sealed and agitated at a constant temperature until equilibrium is reached (typically 24-48 hours).
  - The saturated solution is filtered to remove undissolved solid.
  - The concentration of the solute in the filtrate is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).

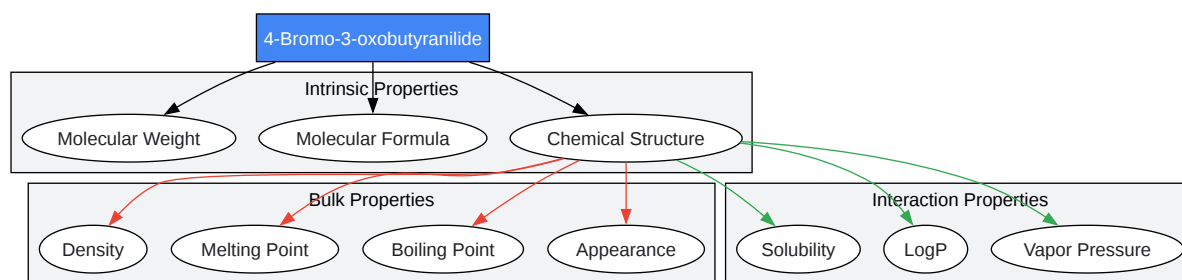
## Visualized Workflows and Relationships

The following diagrams illustrate key processes and relationships relevant to the study of 4-bromo-3-oxobutanilide.



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Caption: A general workflow for the synthesis and subsequent physical characterization of 4-bromo-3-oxobutyranilide.



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Caption: Logical relationship between the chemical structure and the physical properties of 4-bromo-3-oxobutyranilide.

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## References

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